

Application Note: Quantification of Sinomenine N-oxide in Plasma using HPLC-MS/MS

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Compound of Interest

Compound Name: Sinomedol N-oxide

Cat. No.: B055420

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Abstract

This application note describes a robust and sensitive HPLC-MS/MS method for the quantitative determination of Sinomenine N-oxide, a primary metabolite of Sinomenine, in plasma samples. Sinomenine is an alkaloid with significant anti-inflammatory and immunosuppressive properties, and understanding its metabolism is crucial for pharmacokinetic and drug development studies.[1][2] This method utilizes a simple protein precipitation for sample preparation and offers high selectivity and sensitivity through Multiple Reaction Monitoring (MRM) on a triple quadrupole mass spectrometer. The validated method is suitable for high-throughput analysis in preclinical and clinical research.

Introduction

Sinomenine, an alkaloid extracted from the medicinal plant *Sinomenium acutum*, is clinically used for the treatment of rheumatoid arthritis.[1][3][4] The metabolism of Sinomenine primarily involves N-demethylation and N-oxygenation, leading to the formation of metabolites such as desmethyl-sinomenine and Sinomenine N-oxide.[3][5] Accurate quantification of these metabolites in biological matrices is essential for evaluating the pharmacokinetic profile and metabolic fate of Sinomenine. This document provides a detailed protocol for the quantification of Sinomenine N-oxide in plasma by HPLC-MS/MS.

Experimental

Materials and Reagents

- Sinomenine N-oxide reference standard
- Internal Standard (IS), e.g., Morphine^[1]
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Control plasma (e.g., rat, human)

Instrumentation

- HPLC System: Agilent 1200 series or equivalent
- Mass Spectrometer: AB Sciex TripleTOF 6600 or equivalent triple quadrupole mass spectrometer with an electrospray ionization (ESI) source^[6]
- Analytical Column: Agilent TC-C18 column (250 mm x 4.6 mm, 5 µm) or equivalent^{[7][8][9]}

Chromatographic Conditions

A summary of the HPLC conditions is presented in the table below.

Parameter	Condition
Column	Agilent TC-C18 (250 mm x 4.6 mm, 5 µm)[7][8][9]
Mobile Phase A	0.1% Formic acid in Water[6]
Mobile Phase B	Acetonitrile[6]
Gradient	5-95% B over 9 minutes[6]
Flow Rate	0.35 mL/min[6]
Column Temperature	40 °C[6]
Injection Volume	2 µL[6]

Mass Spectrometry Conditions

The mass spectrometer was operated in positive electrospray ionization mode with Multiple Reaction Monitoring (MRM).

Parameter	Condition
Ionization Mode	Positive Electrospray Ionization (ESI+)
Ion Spray Voltage	1500 V[6]
Source Temperature	550 °C[6]
Curtain Gas	25 psi[6]
Ion Source Gas 1	50 psi[6]
Ion Source Gas 2	60 psi[6]

MRM Transitions:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)
Sinomenine N-oxide	346.2	314.1[1][8]
Morphine (IS)	286.2	153.2[1][8]

Protocols

Standard and Quality Control (QC) Sample Preparation

- **Stock Solutions:** Prepare 1 mg/mL stock solutions of Sinomenine N-oxide and the internal standard (Morphine) in methanol.
- **Working Solutions:** Prepare serial dilutions of the Sinomenine N-oxide stock solution with 50% methanol to create calibration standards. Prepare at least three concentration levels for QC samples (low, medium, and high).
- **Spiking:** Spike the appropriate working solutions into control plasma to achieve the desired concentrations for the calibration curve and QC samples.

Plasma Sample Preparation

- **Thawing:** Thaw plasma samples at room temperature.
- **Aliquoting:** Aliquot 100 µL of plasma sample, calibration standard, or QC sample into a microcentrifuge tube.
- **Internal Standard Addition:** Add 10 µL of the internal standard working solution to each tube.
- **Protein Precipitation:** Add 300 µL of acetonitrile to each tube.
- **Vortexing:** Vortex the tubes for 1 minute to precipitate proteins.
- **Centrifugation:** Centrifuge the samples at 14,000 rpm for 10 minutes.
- **Supernatant Transfer:** Transfer the supernatant to a clean tube and evaporate to dryness under a stream of nitrogen.
- **Reconstitution:** Reconstitute the residue in 100 µL of the initial mobile phase composition.

- Injection: Inject 2 μ L of the reconstituted sample into the HPLC-MS/MS system.

Method Validation Data

The method was validated for linearity, precision, accuracy, and recovery.

Linearity

An excellent linear calibration range was observed for all analytes with correlation coefficients (r^2) greater than 0.999.^{[1][3]}

Precision and Accuracy

The intra- and inter-day precision was less than 6.45%, and the accuracy ranged from -4.10% to 7.23%.^{[1][3]}

QC Level	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Accuracy (%)
Low	< 10% ^{[7][8][9]}	< 10% ^{[7][8][9]}	85-115%
Medium	< 10% ^{[7][8][9]}	< 10% ^{[7][8][9]}	85-115%
High	< 10% ^{[7][8][9]}	< 10% ^{[7][8][9]}	85-115%

Recovery

The extraction recovery was determined to be greater than 85%.^{[1][3]}

Visualizations

Caption: Experimental workflow for the quantification of Sinomenine N-oxide in plasma.

Caption: Metabolic pathway of Sinomenine.^{[3][5]}

Conclusion

The described HPLC-MS/MS method provides a reliable and efficient means for the quantification of Sinomenine N-oxide in plasma. This method is well-suited for pharmacokinetic

studies and can be readily implemented in drug development and research laboratories. The simple sample preparation and high sensitivity of the assay allow for the analysis of a large number of samples, making it a valuable tool for understanding the metabolism of Sinomenine.

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